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# Analytical Standards for Butylphenyl Methylpropional: Application Notes and Protocols

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Compound of Interest		
Compound Name:	Lilial	
Cat. No.:	B1675391	Get Quote

For Researchers, Scientists, and Drug Development Professionals

#### Introduction

Butylphenyl methylpropional, commonly known as **Lilial** or p-BMHCA, is a synthetic fragrance ingredient that has been widely used in a variety of consumer products, including cosmetics, perfumes, and cleaning agents, for its characteristic floral scent.[1][2] However, due to concerns regarding its potential for reproductive toxicity and skin sensitization, its use in cosmetic products has been banned in the European Union and the United Kingdom.[1][3] This document provides detailed application notes and protocols for the analytical determination of butylphenyl methylpropional in cosmetic matrices, intended for researchers, scientists, and professionals in drug development and product safety.

The primary analytical method for the quantification of butylphenyl methylpropional is Gas Chromatography-Mass Spectrometry (GC-MS), which offers high sensitivity and selectivity for its detection in complex matrices.[2]

#### **Regulatory Status**

Formerly regulated under Annex III of the Cosmetics Regulation (EC) No 1223/2009, which required its declaration on the label if its concentration exceeded 0.001% in leave-on products and 0.01% in rinse-off products, butylphenyl methylpropional is now listed in Annex II of the



regulation, effectively banning its use in cosmetic products in the EU. This regulatory change underscores the importance of robust analytical methods for its surveillance and control in consumer products.

## Analytical Methodology: Gas Chromatography-Mass Spectrometry (GC-MS)

The following protocol outlines a validated GC-MS method for the quantitative analysis of butylphenyl methylpropional in cosmetic products.

### Experimental Protocol: Quantification of Butylphenyl Methylpropional in Cosmetic Cream

- 1. Objective: To determine the concentration of butylphenyl methylpropional in a cosmetic cream sample using GC-MS.
- 2. Materials and Reagents:
- Analytical Standard: Butylphenyl methylpropional (CAS No. 80-54-6) certified reference material.
- Internal Standard (IS): 4,4'-Dibromobiphenyl or other suitable non-interfering compound.
- Solvents: Methyl tert-butyl ether (MTBE), HPLC grade; Ethanol, absolute; Deionized water.
- Drying Agent: Anhydrous sodium sulfate.
- Sample: Cosmetic cream.
- 3. Instrumentation:
- Gas Chromatograph coupled to a Mass Spectrometer (GC-MS).
- Capillary Column: vf-5ms (30 m x 0.25 mm i.d., 0.25 µm film thickness) or equivalent.
- Autosampler.
- Vortex mixer.



- Centrifuge.
- Analytical balance.
- 4. Standard Preparation:
- Stock Standard Solution (1000 μg/mL): Accurately weigh 10 mg of butylphenyl methylpropional reference standard and dissolve in 10 mL of MTBE.
- Working Standard Solutions: Prepare a series of working standard solutions by serial dilution of the stock solution with MTBE to cover the desired concentration range (e.g., 0.1, 0.5, 1, 5, 10 μg/mL).
- Internal Standard Stock Solution (1000 µg/mL): Prepare a stock solution of the internal standard in MTBE.
- Calibration Standards: Spike the working standard solutions with the internal standard to a final concentration of 1  $\mu$ g/mL.
- 5. Sample Preparation (Liquid-Liquid Extraction):
- Accurately weigh approximately 0.5 g of the cosmetic cream sample into a 15 mL centrifuge tube.
- Add 5 mL of deionized water and vortex thoroughly to disperse the sample.
- Add 5 mL of MTBE to the tube.
- Vortex vigorously for 2 minutes to ensure thorough mixing and extraction.
- Centrifuge at 3000 rpm for 10 minutes to separate the layers.
- Carefully transfer the upper organic layer (MTBE) to a clean tube containing approximately 1
  g of anhydrous sodium sulfate to remove any residual water.
- Vortex briefly and allow to stand for 5 minutes.
- Filter the dried extract through a 0.45 μm syringe filter into a GC vial.



- Spike the extract with the internal standard to a final concentration of 1  $\mu$ g/mL.
- 6. GC-MS Parameters:
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Injection Volume: 1 μL.
- Injection Mode: Splitless.
- Injector Temperature: 250 °C.
- Oven Temperature Program:
  - Initial temperature: 60 °C, hold for 2 minutes.
  - Ramp to 125 °C at 3 °C/min.
  - Ramp to 230 °C at 7 °C/min.
  - Ramp to 300 °C at 20 °C/min, hold for 5 minutes.
- Mass Spectrometer Parameters:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Acquisition Mode: Selected Ion Monitoring (SIM).
  - Monitored Ions (m/z):
    - Butylphenyl methylpropional: Quantifier ion 147, Qualifier ions 189, 204.
    - Internal Standard (e.g., 4,4'-Dibromobiphenyl): Determine appropriate ions.
  - MS Source Temperature: 230 °C.
  - MS Quadrupole Temperature: 150 °C.
- 7. Data Analysis:



- Construct a calibration curve by plotting the ratio of the peak area of butylphenyl
  methylpropional to the peak area of the internal standard against the concentration of the
  calibration standards.
- Determine the concentration of butylphenyl methylpropional in the sample extract from the calibration curve.
- Calculate the final concentration in the original cosmetic cream sample, taking into account the initial sample weight and dilution factors.

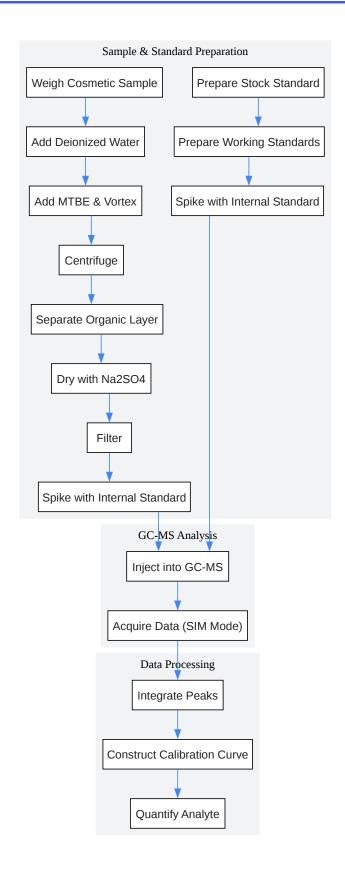
#### **Quantitative Data Summary**

The following table summarizes the typical performance characteristics of the described GC-MS method for the analysis of butylphenyl methylpropional.

Parameter	Typical Value	Reference
Linear Range	0.1 - 10 μg/mL	
Coefficient of Determination (r <sup>2</sup> )	> 0.995	_
Limit of Quantification (LOQ)	2 μg/g	-
Intra-day Recovery	84.4 - 119%	-
Inter-day Recovery	84.4 - 119%	-
Intra-day Precision (CV%)	< 13.5%	-
Inter-day Precision (CV%)	< 13.5%	-

# Visualizations Experimental Workflow





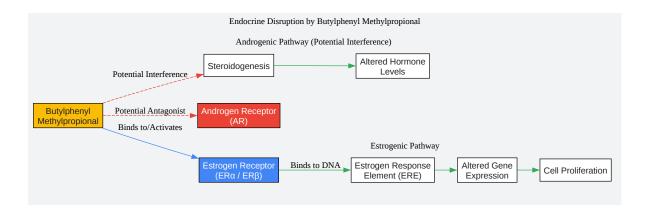
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Caption: Experimental workflow for the quantification of butylphenyl methylpropional.



### **Potential Signaling Pathway Disruption**

Butylphenyl methylpropional is suspected to act as an endocrine disruptor, potentially by mimicking the action of estrogen and interfering with androgen signaling.



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Caption: Potential endocrine disruption pathways of butylphenyl methylpropional.

#### Conclusion

The provided analytical protocol offers a robust and reliable method for the determination of butylphenyl methylpropional in cosmetic products. Given the regulatory restrictions on this compound, accurate and sensitive analytical surveillance is crucial for consumer safety and regulatory compliance. The information on its potential endocrine-disrupting effects highlights the importance of continued research into the biological activities of cosmetic ingredients.



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